

Comparative Structural Elucidation: 4-Bromo-2-cyclobutoxy-1-ethoxy-benzene

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Compound of Interest

Compound Name: 4-Bromo-2-cyclobutoxy-1-ethoxy-benzene

CAS No.: 1276075-65-0

Cat. No.: B1466860

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Executive Summary & Application Context

Target Molecule: **4-Bromo-2-cyclobutoxy-1-ethoxy-benzene** Primary Application: Pharmacophore intermediate (e.g., PDE4 inhibitors, liquid crystals). The Analytical Challenge: The primary challenge in synthesizing this scaffold is regioisomer differentiation. The alkylation of 4-bromocatechol often yields a mixture of the target (1-ethoxy-2-cyclobutoxy) and its isomer (1-cyclobutoxy-2-ethoxy). Standard low-resolution 1D NMR is often insufficient due to overlapping chemical shifts.

This guide provides a rigorous, self-validating NMR protocol to definitively confirm the target structure, comparing it against its regioisomer "alternative" using 2D NOESY logic.

Experimental Methodology

To ensure reproducibility and signal resolution, the following protocol is mandatory.

Sample Preparation[1][2][3]

- Solvent: Chloroform-d (, 99.8% D) + 0.03% TMS.
 - Rationale:
minimizes viscosity broadening compared to DMSO- , essential for resolving the cyclobutyl multiplets.
- Concentration: 10–15 mg in 0.6 mL solvent.
- Tube: 5mm high-precision NMR tube (Wilmad 528-PP or equivalent).

Instrument Parameters (Minimum Specs)

- Frequency: 400 MHz (1H) / 100 MHz (13C).^[1]
- Temperature: 298 K (25°C).
- Pulse Sequence:
 - 1H: 30° pulse, 2s relaxation delay ().
 - 13C: Proton-decoupled (WALTZ-16), 3s relaxation delay () to allow quaternary carbon relaxation.

Data Analysis: H-NMR & C-NMR Interpretation

Molecular Numbering Logic

For the tables below, the following numbering is used:

- Position 1: C-O-Ethyl (Ipso)
- Position 2: C-O-Cyclobutyl (Ipso)
- Position 3: Aromatic CH (Between Cyclobutoxy and Br)

- Position 4: C-Br (Ipso)
- Position 5: Aromatic CH (Adjacent to Br)[[2](#)]
- Position 6: Aromatic CH (Adjacent to Ethoxy)

H-NMR Assignment Table (400 MHz,)

Signal (ppm)	Mult.	Integ.	Coupling (Hz)	Assignment	Structural Insight
6.98 - 7.02	dd	1H		H-5	Deshielded by ortho-Br; characteristic meta coupling confirms 1,2,4-substitution.
6.96	d	1H		H-3	Isolated singlet-like doublet. Chemical shift is critical: H-3 is deshielded by ortho-cyclobutoxy steric compression.
6.74	d	1H		H-6	Most shielded aromatic proton due to strong resonance donation from ortho-ethoxy group.

4.64	pent	1H		Cyclobutyl-CH	Distinctive deshielded methine. Key diagnostic for cyclobutoxy ether linkage.
4.06	q	2H		Ethoxy-CH	CRITICAL: This signal is the anchor for NOESY experiments (see Section 4).
2.40 - 2.48	m	2H	-	Cyclobutyl-CH	-methylene protons (cis/trans relative to oxygen).
2.08 - 2.20	m	2H	-	Cyclobutyl-CH	-methylene protons.
1.80 - 1.92	m	1H	-	Cyclobutyl-CH	Remote methylene (bridge).
1.60 - 1.75	m	1H	-	Cyclobutyl-CH	Remote methylene (bridge).
1.44	t	3H		Ethoxy-CH	Classic triplet.

C-NMR Assignment Table (100 MHz,)

Signal (ppm)	Type	Assignment	Mechanistic Note
149.8	C_quat	C-1 (Ar-OEt)	Deshielded by Oxygen.
148.2	C_quat	C-2 (Ar-OCb)	Slightly shielded relative to C-1 due to steric bulk of cyclobutyl ring reducing planarity/resonance.
123.5	CH	C-5	Shielded by ortho-alkoxy resonance.
117.8	CH	C-3	
114.2	CH	C-6	
112.9	C_quat	C-4 (Ar-Br)	Shielded by "Heavy Atom Effect" of Bromine.
73.1	CH	Cyclobutyl-CH	Characteristic ether methine.
64.5	CH	Ethoxy-CH	(x2 carbons)
30.8	CH	Cyclobutyl-CH	
14.8	CH	Ethoxy-CH	
13.1	CH	Cyclobutyl-CH	Distal carbon.

Comparative Analysis: Target vs. Alternative (Regioisomer)

The synthesis of dialkoxy benzenes often produces regioisomers. The "Alternative" in this context is 4-Bromo-1-cyclobutoxy-2-ethoxy-benzene.

The Problem: Ambiguity in 1D NMR

In 1D NMR, both isomers show:

- Three aromatic protons with AMX or ABX patterns.
- Identical alkyl group integrals.
- Chemical shift differences of <0.05 ppm for key signals.^[3]

Conclusion: 1D NMR is insufficient for GMP-level identification.

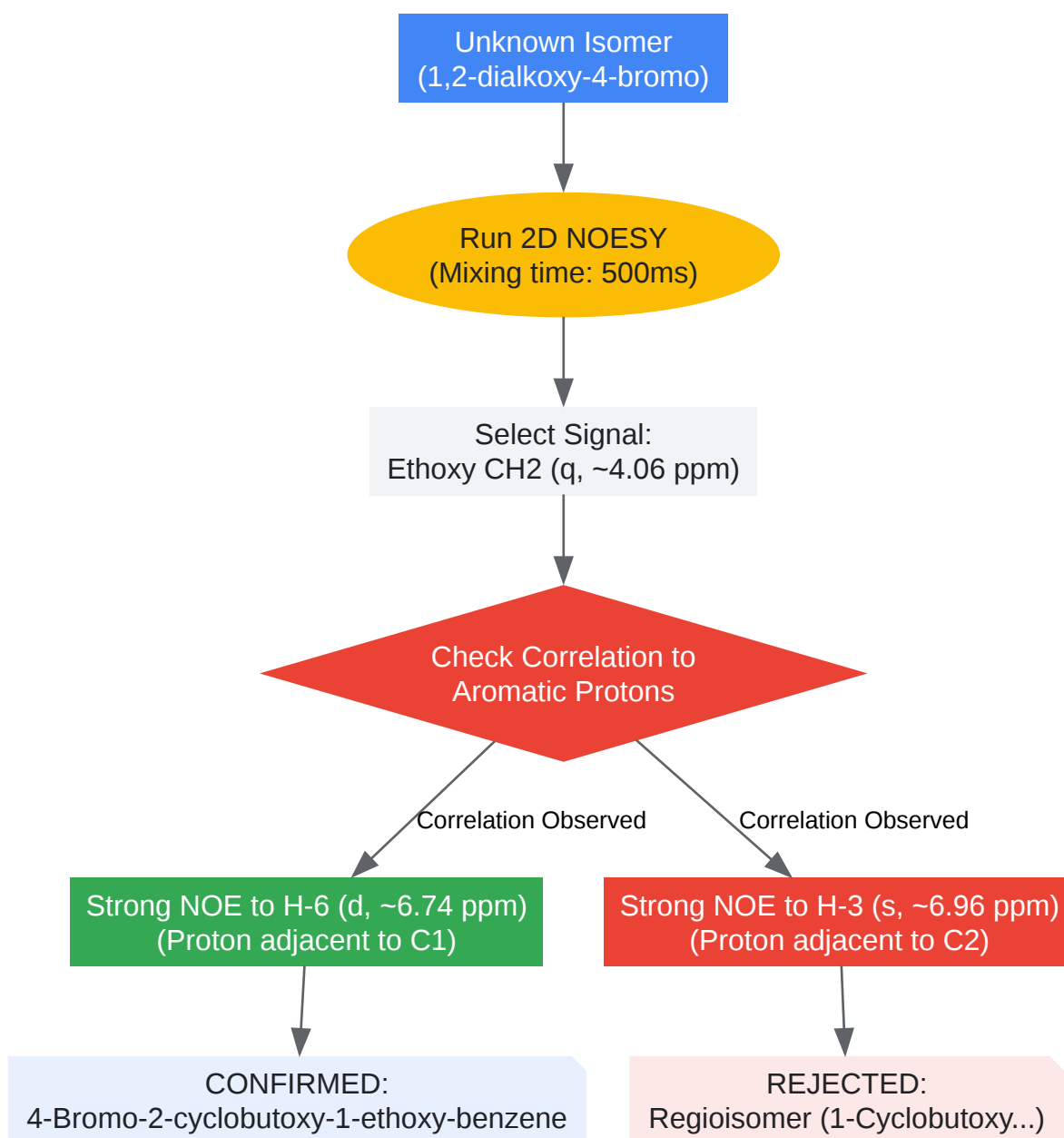
The Solution: 2D NOESY (Nuclear Overhauser Effect)

We utilize the spatial proximity of the alkoxy protons to the aromatic protons to definitively assign the structure.

- Target (1-Ethoxy-2-Cyclobutoxy): The Ethoxy (4.06 ppm) is spatially close to H-6 (6.74 ppm).
- Alternative (1-Cyclobutoxy-2-Ethoxy): The Ethoxy would be at position 2, spatially close to H-3.

Logical Workflow Visualization

The following diagram illustrates the decision tree for confirming the structure using NOESY correlations.

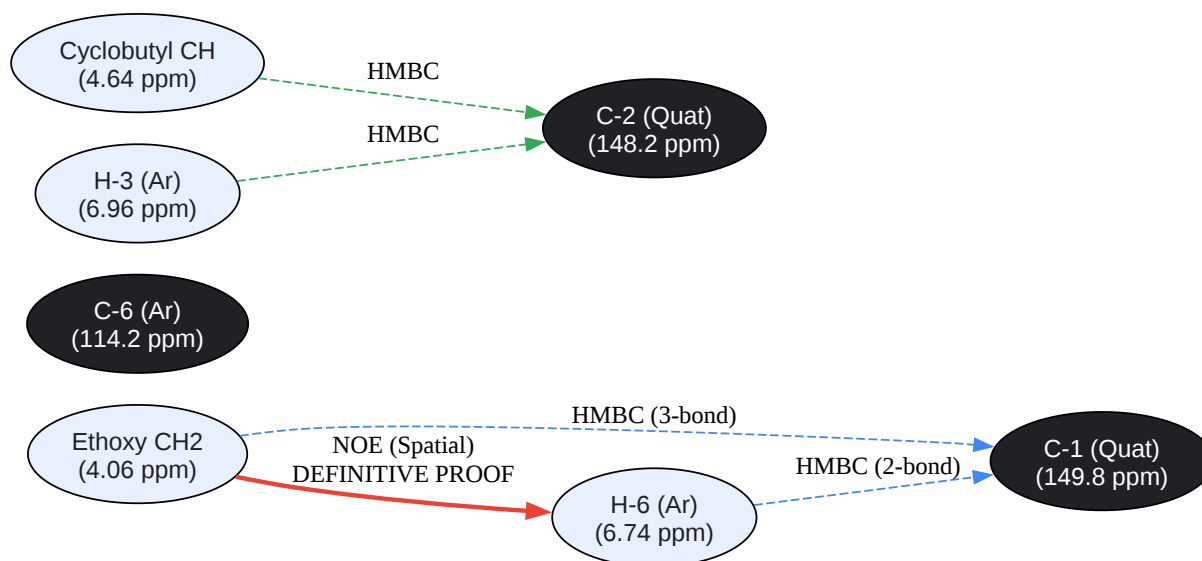


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Figure 1: Decision logic for distinguishing regioisomers using NOESY NMR spectroscopy.

Structural Connectivity Diagram

This diagram visualizes the specific atom-to-atom correlations required to validate the assignment (HMBC for connectivity, NOESY for spatial arrangement).



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Figure 2: Key HMBC (connectivity) and NOE (spatial) correlations. The Red arrow indicates the definitive proof of the 1-ethoxy position.

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Sources

- [1. rsc.org \[rsc.org\]](#)
- [2. rsc.org \[rsc.org\]](#)
- [3. cyclobutane low high resolution H-1 proton nmr spectrum of analysis interpretation of chemical shifts ppm spin spin line splitting H1 cyclobutane 1-H nmr doc brown's advanced organic chemistry revision notes \[docbrown.info\]](#)
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